

Physical characteristics of 1,3,5-trimethyl-1,3,5-triazinane

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Compound of Interest

Compound Name: 1,3,5-Trimethylhexahydro-1,3,5-triazine

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An In-depth Technical Guide on the Physical Characteristics of 1,3,5-trimethyl-1,3,5-triazinane

This technical guide provides a comprehensive overview of the physical and chemical properties of 1,3,5-trimethyl-1,3,5-triazinane, also known as hexahydro-1,3,5-trimethyl-s-triazine. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed data on this compound.

Chemical Identity and Structure

1,3,5-trimethyl-1,3,5-triazinane is a cyclic organic compound characterized by a six-membered ring containing alternating carbon and nitrogen atoms, with a methyl group attached to each nitrogen atom.^{[1][2]} Its structure is a result of the condensation reaction between methylamine and formaldehyde.^[1]

- IUPAC Name: 1,3,5-Trimethyl-1,3,5-triazinane^[1]
- CAS Number: 108-74-7^{[3][4]}
- Molecular Formula: C₆H₁₅N₃^{[3][5]}
- Molecular Weight: 129.21 g/mol ^{[5][6]}
- SMILES: CN1CN(C)CN(C)C1^[3]

Physicochemical Properties

The physical properties of 1,3,5-trimethyl-1,3,5-triazinane have been determined through various experimental methods. It is typically a colorless liquid at room temperature.^{[5][7]} The quantitative data are summarized in the table below for easy reference and comparison.

| Physical Property | Value | Unit |
|--------------------------|--|-------------------|
| Appearance | Colorless or white solid / Colorless liquid | - |
| Melting Point | -27 | °C |
| Boiling Point | 155 - 163.5 | °C |
| Density | 0.919 - 0.925 | g/cm ³ |
| Flash Point | 49 | °C |
| Refractive Index | 1.4621 (at 20°C) | - |
| Water Solubility | 350 | g/L (at 25°C) |
| Enthalpy of Vaporization | 51.20 ± 0.80 | kJ/mol |
| Ionization Energy | 7.60 | eV |

Data sourced from multiple references.^{[1][3][4][6][8][9][10]}

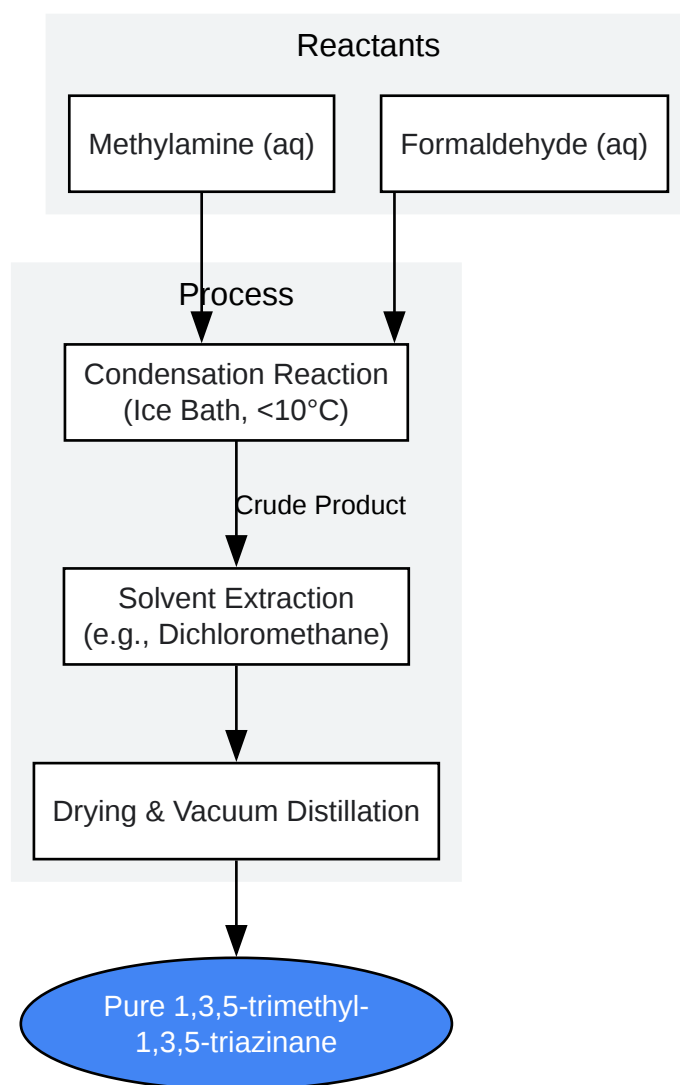
Experimental Protocols

Detailed experimental procedures for determining the key physical properties of organic compounds like 1,3,5-trimethyl-1,3,5-triazinane are outlined below. These are generalized protocols based on standard laboratory techniques.^{[11][12]}

Synthesis: Condensation of Methylamine and Formaldehyde

1,3,5-trimethyl-1,3,5-triazinane is typically synthesized via the condensation of methylamine and formaldehyde.^[1]

- **Reaction Setup:** An aqueous solution of methylamine is placed in a reaction flask equipped with a magnetic stirrer and cooled in an ice bath.
- **Reagent Addition:** An aqueous solution of formaldehyde (e.g., 37% in water) is added dropwise to the cooled methylamine solution while stirring vigorously. The temperature should be maintained below 10°C during the addition.
- **Reaction:** After the addition is complete, the mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- **Extraction:** The product is extracted from the aqueous solution using an appropriate organic solvent, such as diethyl ether or dichloromethane.
- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure. The resulting crude product can be further purified by vacuum distillation.



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Caption: Synthesis workflow for 1,3,5-trimethyl-1,3,5-triazinane.

Determination of Boiling Point

The boiling point is determined using a simple distillation apparatus.^[11]

- **Apparatus Setup:** A 50 mL round-bottom flask is charged with approximately 10 mL of 1,3,5-trimethyl-1,3,5-triazinane and a few boiling chips. The flask is connected to a distillation head with a thermometer, a condenser, and a collection flask.
- **Heating:** The flask is gently heated in a heating mantle.

- **Measurement:** The temperature is recorded when the vapor condensation ring passes the thermometer bulb and a stable temperature is observed while the liquid is distilling at a steady rate (approximately 1-2 drops per second). This stable temperature is the boiling point.[\[11\]](#)

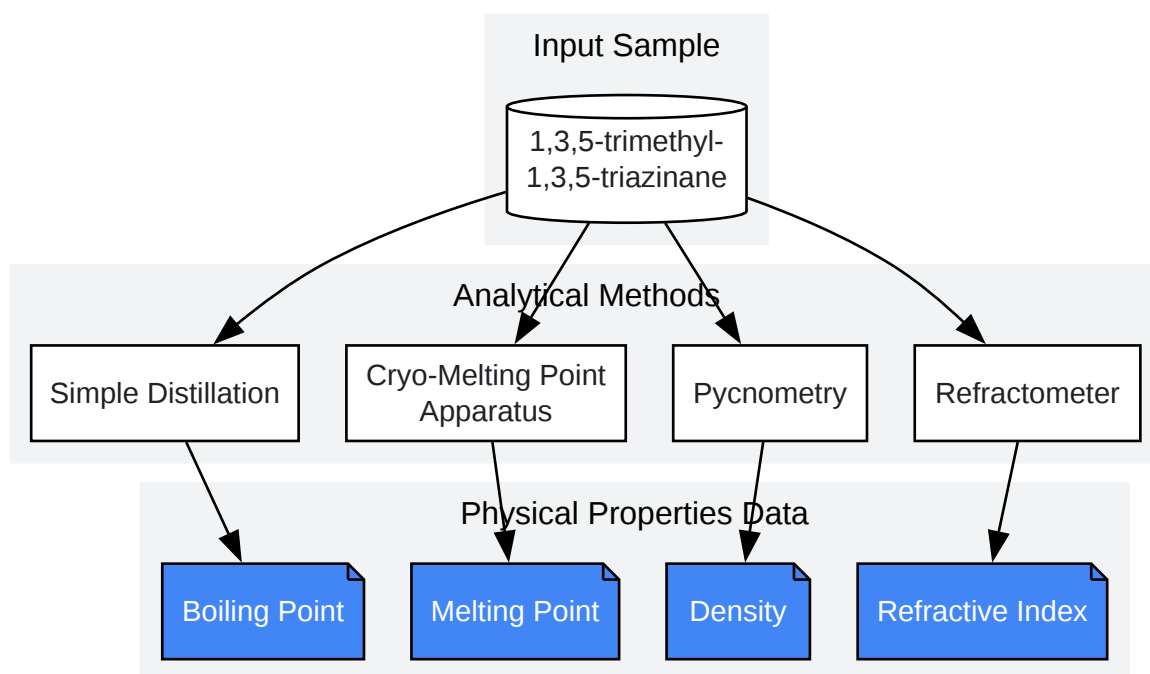
Determination of Melting Point

Since the melting point is -27°C , a low-temperature melting point apparatus or a cryostat is required.

- **Sample Preparation:** A small amount of the solidified sample is placed in a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus capable of cooling below ambient temperature.
- **Measurement:** The sample is slowly warmed from a very low temperature. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[\[11\]](#)

Determination of Density

- **Apparatus:** A pycnometer (specific gravity bottle) of a known volume is used.
- **Measurement (Empty):** The pycnometer is cleaned, dried, and its mass is accurately measured.
- **Measurement (Filled):** The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The mass of the filled pycnometer is measured. The temperature of the liquid is recorded.
- **Calculation:** The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.



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Caption: Experimental workflow for physical property determination.

Spectroscopic Data

Spectroscopic methods are essential for the structural elucidation and confirmation of 1,3,5-trimethyl-1,3,5-triazinane.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the methyl protons (N-CH_3) and the methylene protons of the triazinane ring ($-\text{NCH}_2\text{N}-$).[\[3\]](#)[\[13\]](#)
 - ^{13}C NMR: The carbon NMR spectrum would show distinct signals for the methyl carbons and the methylene carbons in the ring.[\[13\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the molecule, confirming its identity.[\[14\]](#)

- Infrared (IR) Spectroscopy: The IR spectrum would display characteristic absorption bands for C-H and C-N bonds present in the molecule.[13]

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